

Application Notes and Protocols for Latrunculin M

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Compound of Interest

Compound Name: Latrunculin M

Cat. No.: B1674545

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Introduction

Latrunculin M is a marine toxin belonging to the latrunculin family of compounds, which are potent inhibitors of actin polymerization.[1][2] These macrolides are isolated from sponges, such as those of the genus *Latrunculia*. [1] The mechanism of action involves binding to monomeric G-actin in a 1:1 stoichiometry, thereby preventing its polymerization into filamentous F-actin.[1] This disruption of the actin cytoskeleton has profound effects on various cellular processes, including cell motility, division, and intracellular transport, making **Latrunculin M** a valuable tool in cell biology research and a potential candidate for therapeutic development, particularly in oncology.

This document provides detailed protocols for the preparation of **Latrunculin M** working solutions, based on the established methodologies for the well-characterized analogs Latrunculin A and B, due to the limited availability of specific data for **Latrunculin M**.

Quantitative Data Summary

The following table summarizes key quantitative data for **Latrunculin M** and its well-studied analogs, Latrunculin A and B. Note: Specific solubility and biological activity data for **Latrunculin M** are not widely available; therefore, values for Latrunculin A and B are provided as a reference for initial experimental design. Researchers must empirically determine the optimal concentrations for their specific applications.

Parameter	Latrunculin M	Latrunculin A	Latrunculin B
Molecular Weight (g/mol)	411.55[3]	421.55[4]	395.51[5]
Chemical Formula	C ₂₁ H ₃₃ NO ₅ S[3]	C ₂₂ H ₃₁ NO ₅ S	C ₂₀ H ₂₉ NO ₅ S[5]
Typical Solvents	Assumed to be DMSO, Ethanol	DMSO, Ethanol[6][7]	DMSO, Ethanol
Solubility in DMSO	Not specified	~25 mg/mL[6][7]	~25 mg/mL (may require warming)[5]
Solubility in Ethanol	Not specified	~25 mg/mL[7]	~19.78 mg/mL
Storage (Powder)	-20°C for up to 3 years[3]	-20°C[6][8]	-20°C for up to 3 years[5]
Storage (Stock Solution in DMSO)	-80°C for up to 1 year[3]	-20°C for up to 1 month[4]	-80°C for 6 months; -20°C for 1 month[5]
Typical Stock Solution Conc.	1-10 mM (recommended)	10 mM[4]	1-25 mM
Typical Working Conc.	0.1 - 10 µM (estimated)	0.1 - 10 µM[6][9]	5 nM - 2 µM[1]
IC ₅₀ (HeLa cells)	Not specified	Not specified	1.4 µM[5]

Experimental Protocols

Preparation of a 10 mM Latrunculin M Stock Solution in DMSO

Materials:

- **Latrunculin M** (powder form)
- Dimethyl sulfoxide (DMSO), anhydrous
- Microcentrifuge tubes

- Pipettes and sterile pipette tips

Protocol:

- Calculate the required mass of **Latrunculin M**:
 - Molecular Weight (MW) of **Latrunculin M** = 411.55 g/mol
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{MW (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 411.55 \text{ g/mol} \times 1000 \text{ mg/g} = 4.12 \text{ mg}$
- Dissolving **Latrunculin M**:
 - Carefully weigh out 4.12 mg of **Latrunculin M** powder and place it in a sterile microcentrifuge tube.
 - Add 1 mL of anhydrous DMSO to the tube.
 - Vortex the solution until the **Latrunculin M** is completely dissolved. Gentle warming may be necessary, similar to Latrunculin B.[\[5\]](#)
- Aliquoting and Storage:
 - Aliquot the 10 mM stock solution into smaller volumes (e.g., 10-20 μL) in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -80°C for long-term storage (up to 1 year).[\[3\]](#)

Preparation of a 1 μM Latrunculin M Working Solution

Materials:

- 10 mM **Latrunculin M** stock solution in DMSO
- Appropriate cell culture medium or buffer (e.g., PBS, DMEM)

- Sterile microcentrifuge tubes or conical tubes
- Pipettes and sterile pipette tips

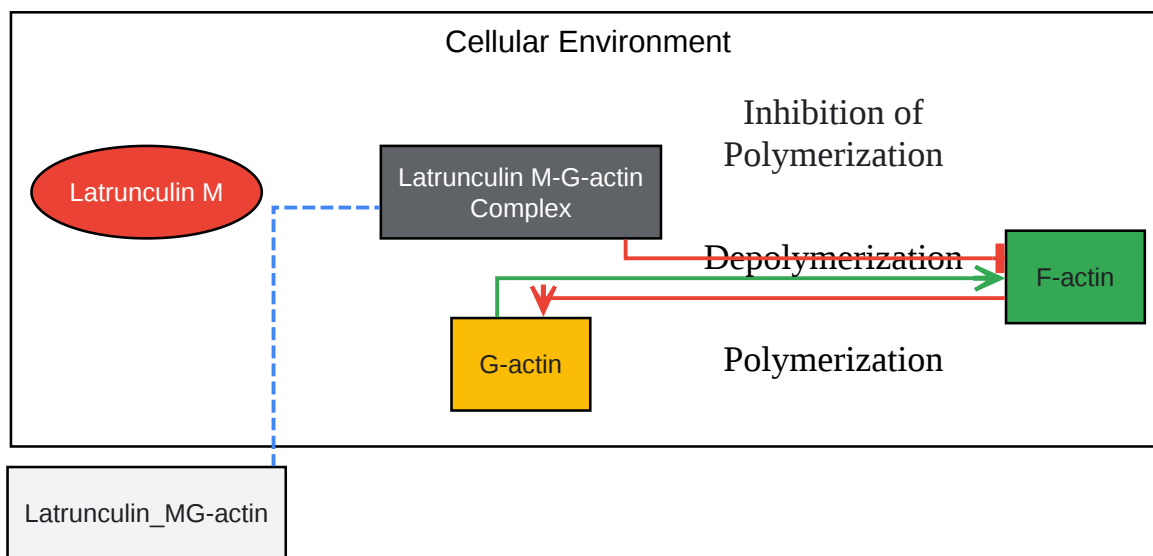
Protocol:

- Intermediate Dilution (Optional but Recommended):
 - Prepare a 100 μ M intermediate solution by diluting the 10 mM stock solution 1:100.
 - Add 2 μ L of the 10 mM stock solution to 198 μ L of cell culture medium or buffer.
- Final Working Solution:
 - Prepare the 1 μ M working solution by diluting the 100 μ M intermediate solution 1:100.
 - Add 10 μ L of the 100 μ M intermediate solution to 990 μ L of cell culture medium or buffer.
 - Alternatively, to make 1 mL of a 1 μ M working solution directly from the 10 mM stock, add 0.1 μ L of the stock solution to 999.9 μ L of medium. This may be less accurate, so serial dilutions are preferred.
- Application and Stability:
 - Use the freshly prepared working solution for your experiments.
 - It is not recommended to store aqueous solutions of latrunculins for more than one day.[\[6\]](#)

Visualizations

Signaling Pathway: Inhibition of Actin Polymerization by Latrunculin M

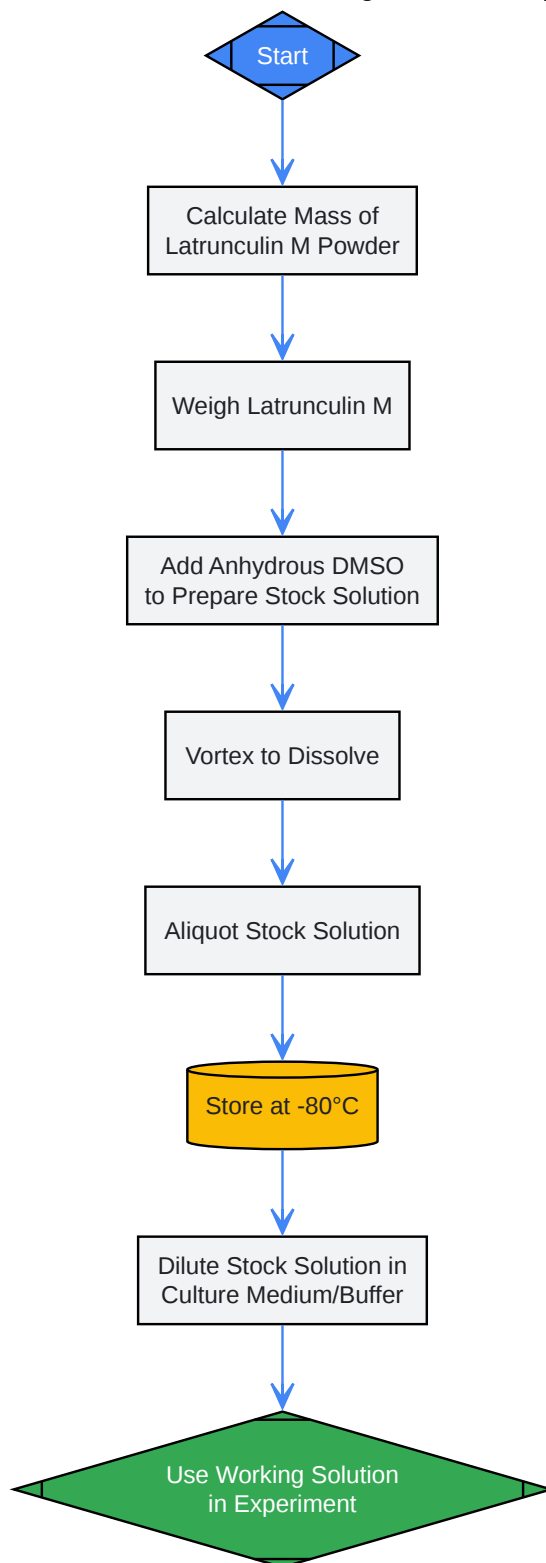
Mechanism of Action of Latrunculin M

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Caption: Mechanism of **Latrunculin M** action on actin dynamics.

Experimental Workflow: Preparation of Latrunculin M Working Solution

Workflow for Latrunculin M Working Solution Preparation



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Caption: Step-by-step workflow for preparing **Latrunculin M** solutions.

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